

An In-depth Technical Guide to the Solubility of Alpinumisoflavone

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Compound of Interest

Compound Name: Alpinumisoflavone

Cat. No.: B190552

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This technical guide provides a comprehensive overview of the solubility of **Alpinumisoflavone**, a prenylated isoflavonoid with significant pharmacological potential. Understanding the solubility of this compound in various solvents is critical for its extraction, purification, formulation, and in vitro and in vivo studies. This document compiles available quantitative and qualitative solubility data, details relevant experimental methodologies, and visualizes key biological pathways associated with **Alpinumisoflavone**.

Introduction to Alpinumisoflavone

Alpinumisoflavone is a naturally occurring isoflavonoid found in several plant species, including those from the Leguminosae family.[1] Structurally, it is a pyranisoflavone.[2] It has garnered significant interest in the scientific community due to its diverse pharmacological activities, which include anti-inflammatory, antioxidant, anticancer, and neuroprotective effects.[3][4] However, a significant challenge in the preclinical and clinical development of **Alpinumisoflavone** is its low aqueous solubility, which can limit its bioavailability and therapeutic efficacy.[5]

Solubility Profile of Alpinumisoflavone

The solubility of a compound is a critical physicochemical property that influences its absorption, distribution, metabolism, and excretion (ADME) profile. The available data on the solubility of **Alpinumisoflavone** in various solvents are summarized below.

Data Presentation: Quantitative Solubility of **Alpinumisoflavone**

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	~100 mg/mL (~297.32 mM)	High solubility, making it a suitable solvent for in vitro stock solutions.
Water	Poorly soluble	Low aqueous solubility is a major hurdle for formulation.[5]
Methanol	Soluble	Used as a solvent for extraction from plant materials, indicating good solubility. Quantitative data is not readily available.
Ethanol	Data not readily available	-
Acetone	Data not readily available	-
Formulation 1	≥ 2.5 mg/mL (7.43 mM)	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline.
Formulation 2	≥ 2.5 mg/mL (7.43 mM)	10% DMSO + 90% (20% SBE-β-CD in Saline).
Formulation 3	≥ 2.5 mg/mL (7.43 mM)	10% DMSO + 90% Corn Oil.

Experimental Protocols for Solubility Determination

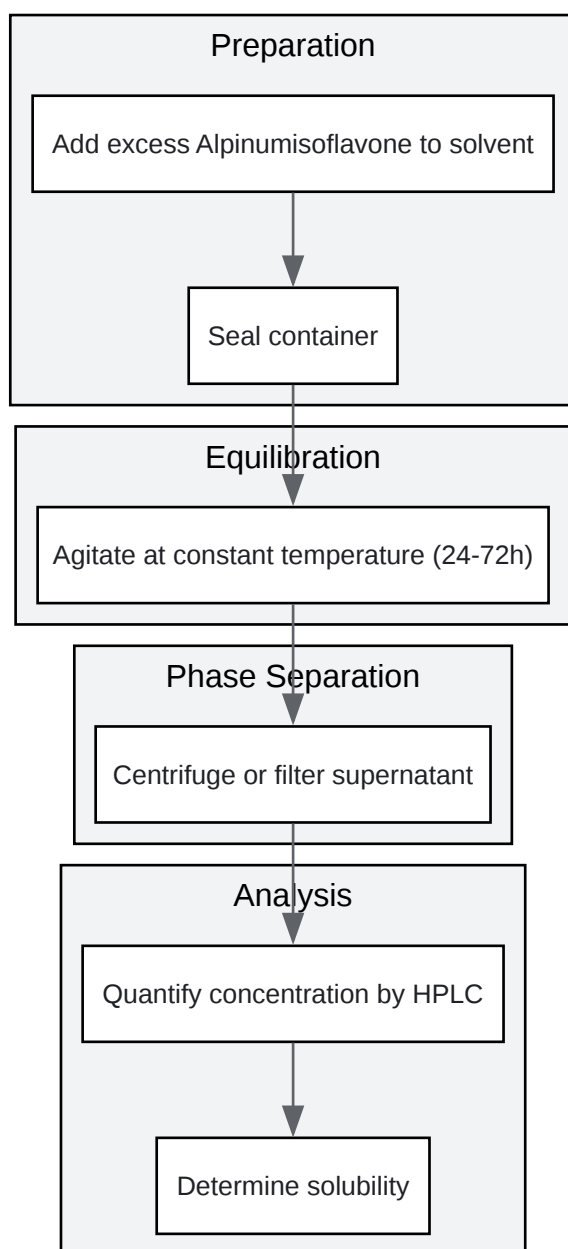
While specific experimental protocols for determining the solubility of **Alpinumisoflavone** are not extensively detailed in the available literature, a general methodology based on standard practices for flavonoid solubility assessment can be described. The isothermal shake-flask method is a common and reliable technique.

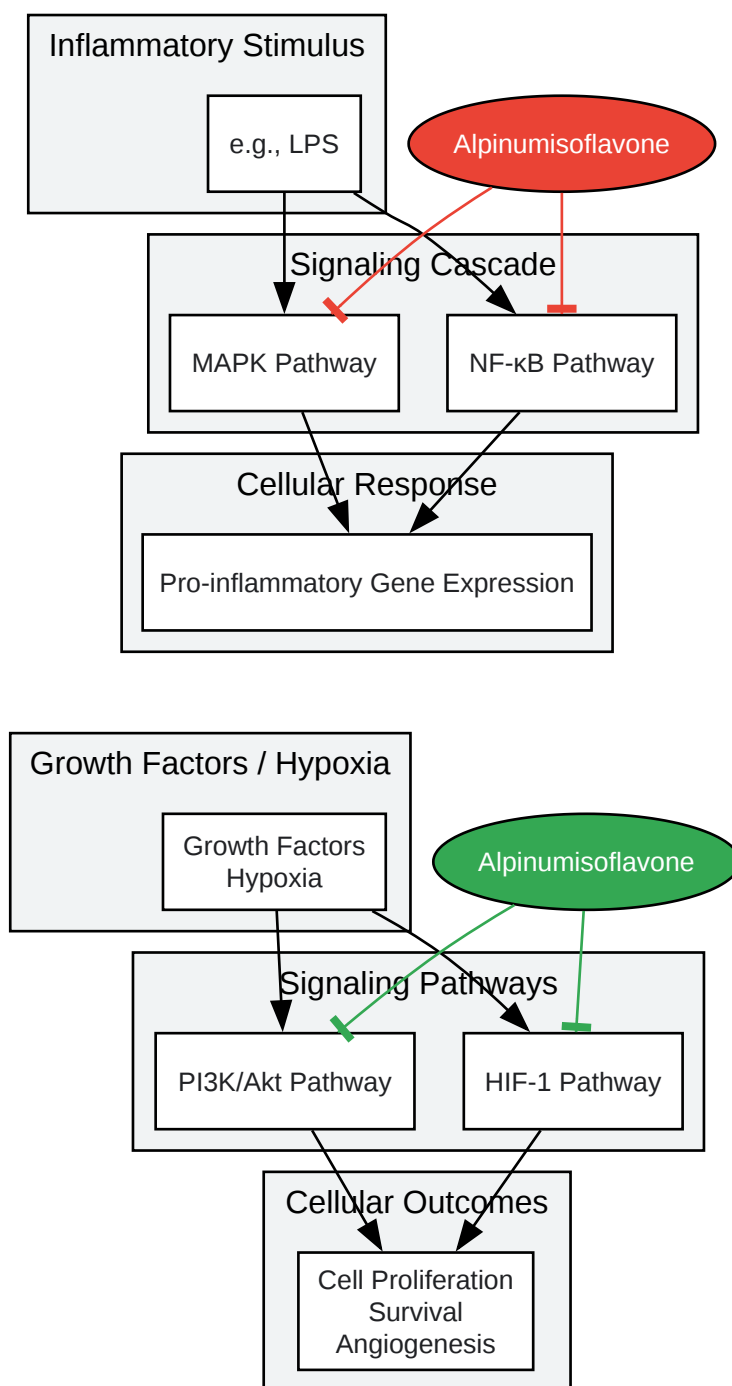
Isothermal Shake-Flask Method

- **Preparation of Supersaturated Solutions:** An excess amount of **Alpinumisoflavone** is added to a known volume of the selected solvent in a sealed container (e.g., a glass vial).

- **Equilibration:** The containers are agitated in a constant temperature water bath or incubator for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the samples are allowed to stand to allow the undissolved solid to settle. Subsequently, the supernatant is carefully separated from the solid phase by centrifugation or filtration using a syringe filter (e.g., 0.22 μ m PTFE).
- **Quantification:** The concentration of **Alpinumisoflavone** in the clear supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. A calibration curve with known concentrations of **Alpinumisoflavone** is used for accurate quantification.
- **Data Analysis:** The solubility is expressed in terms of mass per volume (e.g., mg/mL) or molarity (mol/L). The experiment is typically repeated at different temperatures to assess the temperature dependence of solubility.

Experimental Workflow for Solubility Determination





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